

physical properties of 2-nitro-p-cresol

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Compound of Interest

Compound Name: 4-Methyl-2-nitrophenol

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An In-Depth Technical Guide to the Physical Properties of 2-Nitro-p-cresol

Introduction

2-Nitro-p-cresol, systematically known as **4-methyl-2-nitrophenol**, is an important organic compound with the chemical formula $C_7H_7NO_3$.^[1] It serves as a critical intermediate in the synthesis of a variety of products, including dyes, pesticides, and other specialized organic chemicals.^{[1][2][3]} For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties is paramount for its safe handling, application in synthetic pathways, and for the characterization of its derivatives. This guide provides a detailed examination of the core physical properties of 2-nitro-p-cresol, grounded in established experimental data and methodologies.

Chemical Structure

The molecular architecture of 2-nitro-p-cresol consists of a p-cresol (4-methylphenol) backbone with a nitro group ($-NO_2$) positioned ortho to the hydroxyl group ($-OH$). This specific arrangement of functional groups dictates its chemical reactivity and physical behavior.

Caption: Workflow for Melting Point Determination.

Protocol 2: Qualitative Solubility Assessment

This protocol establishes the solubility profile of 2-nitro-p-cresol in various solvents, which is essential for designing extraction and crystallization procedures.

Objective: To determine if 2-nitro-p-cresol is soluble, partially soluble, or insoluble in water and common organic solvents.

Methodology:

- Solvent Preparation: Label separate test tubes for each solvent to be tested (e.g., deionized water, ethanol, hexane). Add 1 mL of each solvent to its respective tube. [4]2. Sample Addition: Add a small, consistent amount of 2-nitro-p-cresol (approx. 25 mg) to each test tube. [5]3. Mixing: Vigorously stir or shake each tube for 60 seconds to ensure maximum interaction between the solute and solvent. [4]4. Observation: After allowing the tubes to stand for 30 seconds, observe the contents. [6] * Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.
- Acid-Base Test: For the aqueous solution, the test can be extended by checking the pH with litmus or pH paper to confirm its acidic nature. [7]Further tests with 5% NaOH and 5% NaHCO₃ solutions can be used to confirm its classification as a weak organic acid. [5][7]

Spectroscopic Data for Structural Confirmation

While a full spectral analysis is beyond the scope of this guide, key spectroscopic data are used to confirm the identity of 2-nitro-p-cresol.

- Infrared (IR) Spectroscopy: The IR spectrum of 2-nitro-p-cresol will show characteristic absorption bands for the O-H stretch of the phenol, aromatic C-H stretches, C=C stretches of the aromatic ring, and strong asymmetric and symmetric stretches for the N-O bonds of the nitro group. [8][9]* ¹H NMR Spectroscopy: The proton NMR spectrum provides definitive structural information. It will show distinct signals for the aromatic protons, the phenolic hydroxyl proton, and the methyl protons, with chemical shifts and coupling patterns consistent with the substituted aromatic ring. [10][11]

Safety and Handling Considerations

Due to its hazardous nature, strict safety protocols must be followed when working with 2-nitro-p-cresol.

- Toxicity: The compound is toxic by ingestion, inhalation, and skin absorption. [2][3] All handling should be performed in a chemical fume hood. [12]* Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, is mandatory. [1] For operations with a risk of aerosol generation, a NIOSH-approved respirator should be used. [12]* Incompatibilities: 2-nitro-p-cresol should be stored away from strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides to prevent vigorous or explosive reactions. [12][13]* First Aid: In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention. [1] If ingested, do not induce vomiting; rinse the mouth with water and seek immediate medical advice. [1][12]

Conclusion

The physical properties of 2-nitro-p-cresol are a direct reflection of its molecular structure. Its defined melting and boiling points, characteristic solubility profile, and weak acidity are all critical parameters that inform its practical application and safe handling in a research and development setting. The experimental protocols detailed herein provide a framework for the reliable and accurate determination of these properties, ensuring scientific integrity and reproducibility.

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